

scale-up challenges with N,N'-Dimethyloxamide synthesis

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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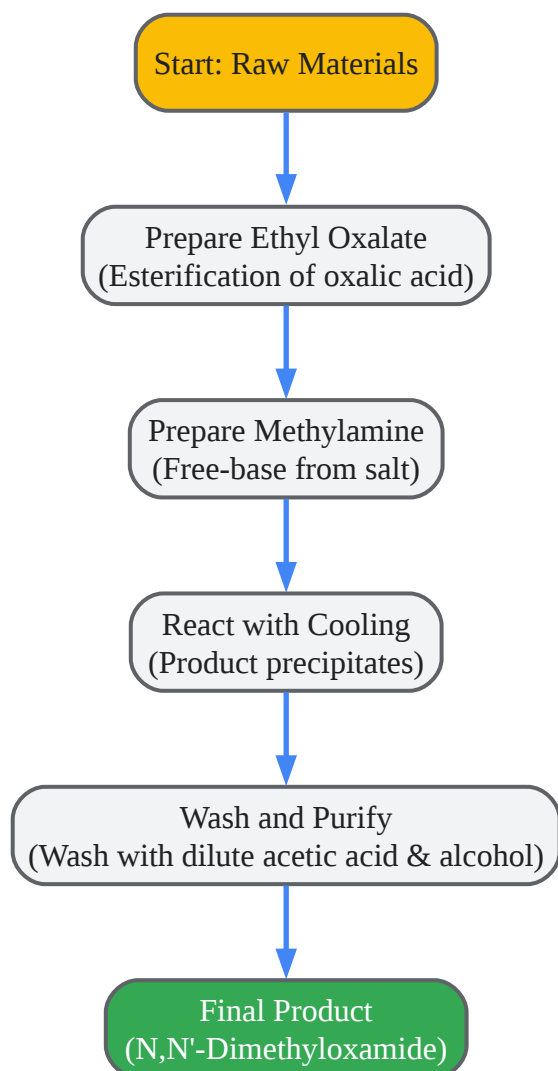
N,N'-Dimethyloxamide Synthesis and Properties

N,N'-Dimethyloxamide (CAS 615-35-0) is an important chemical intermediate. The table below summarizes its key physical and chemical properties based on available data [1] [2] [3].

Property	Value / Description
CAS Number	615-35-0 [4] [3]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [4] [3]
Molecular Weight	116.12 g/mol [4]
Melting Point	209-217 °C (lit.) [1] [3]
Density	~1.1-1.3 g/cm ³ [1] [3]
Solubility	Very soluble in hot water, soluble in alcohol [1]
Appearance	Needles or hexagonal leaflets from water [1]
Stability	Decomposed by alkalis to methylamine and oxalic acid [1]

Core Synthesis Methodology

The primary synthesis route involves the reaction of methylamine with an oxalic acid ester [1]. The following diagram outlines the core synthesis workflow.



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The general procedure described in historical literature is as follows [1]:

- **Reaction:** Add an oxalic acid ester (e.g., ethyl oxalate) to a strong, cooled aqueous methylamine solution. The product precipitates out of the solution.
- **Purification:** Wash the precipitated product sequentially with dilute acetic acid and then with alcohol to obtain pure **N,N'-Dimethyloxamide**.

Troubleshooting Common Issues

The table below addresses potential challenges based on the synthesis procedure and compound properties.

Problem	Possible Cause	Suggested Solution
Low Yield of Final Product	Decomposition of ethyl oxalate during its synthesis due to high temperature [1].	Carefully control the temperature during the esterification step. Note that methyl oxalate may be easier to prepare, but methanol is restricted in some regions [1].
Difficulty Handling Methylamine	Use of methylamine as a free-base from its salt can be tricky on a large scale [1].	Ensure proper ventilation and cooling. Use closed systems to contain the volatile amine.
Product Purity Issues	Incomplete washing or precipitation.	Follow the purification sequence precisely: wash with dilute acetic acid to remove basic impurities, followed by alcohol to remove other organic residues [1].

Nitration to Dinitrodimehydroxamide (DNDMO)

A common next step is the nitration of **N,N'-Dimethyloxamide** to form the explosive compound Dinitrodimehydroxamide (DNDMO). One referenced method uses an **anhydrous nitration process** [1]:

- **Nitrating Agent:** Dinitrogen pentoxide (N_2O_5) in carbon tetrachloride (CCl_4), in the presence of phosphorus pentoxide (P_2O_5).
- **Process:** The dimethyloxamide is added to the nitration solution, causing a temperature rise. After maintaining the reaction for 20-45 minutes, the solution is filtered, and the solvents are distilled off to yield crude DNDMO [1].
- **Challenge:** This is a difficult procedure to carry out in a standard laboratory due to the hazardous and moisture-sensitive reagents involved [1].

Key Limitations and Further Research

It is important to note that the most detailed synthesis information available comes from a historical forum discussion and technical data sheets [1] [3]. The provided synthesis protocol is described as a "cookbook style recipe" with limited detail [1]. For scaling up this synthesis, you would likely need to consult more comprehensive and modern organic synthesis literature or patent databases to optimize reaction parameters like molar ratios, temperature, and work-up procedures.

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References

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